

Preparing Dactolisib Stock Solutions in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dactolisib*

Cat. No.: *B1683976*

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For research, scientific, and drug development professionals, this document provides a detailed protocol for the preparation, storage, and handling of **Dactolisib** stock solutions in Dimethyl Sulfoxide (DMSO).

Dactolisib, also known as BEZ235, is a potent dual inhibitor of phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR).^{[1][2][3]} Accurate and consistent preparation of **Dactolisib** stock solutions is critical for reliable experimental outcomes in cancer research and other therapeutic areas.

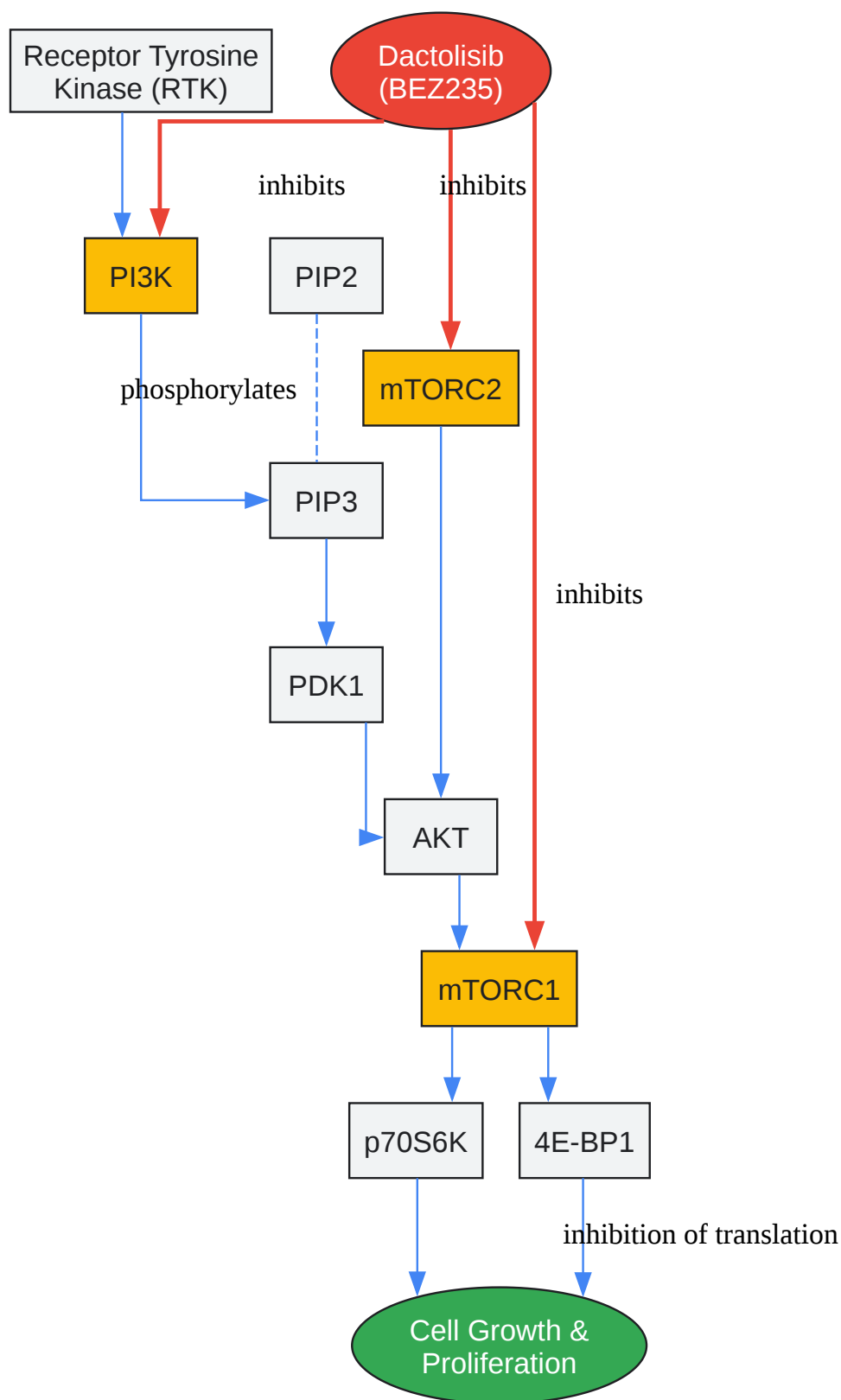
Physicochemical Properties of Dactolisib

A comprehensive understanding of **Dactolisib**'s properties is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Synonyms	BEZ235, NVP-BEZ235	[2] [3] [4]
Molecular Formula	C ₃₀ H ₂₃ N ₅ O	[2] [3] [5]
Molecular Weight	469.54 g/mol	[2] [5] [6] [7]
Appearance	White to light yellow solid	[2]
Solubility in DMSO	~7.81 - 9 mg/mL (~16.63 - 19.16 mM)	[1] [6]
Solubility in Water	Insoluble	[1]
Solubility in Ethanol	Insoluble	[1]

Dactolisib Signaling Pathway

Dactolisib exerts its therapeutic effects by inhibiting the PI3K/mTOR signaling pathway, which is a critical regulator of cell growth, proliferation, and survival.



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Caption: **Dactolisib** inhibits the PI3K/mTOR signaling pathway.

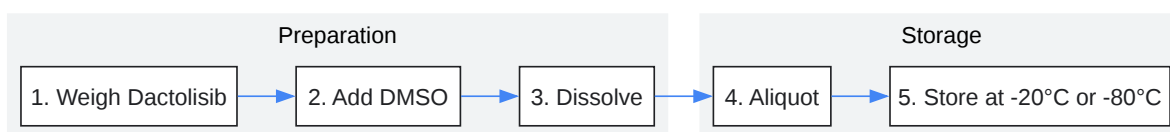
Experimental Protocol: Preparation of a 10 mM Dactolisib Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Dactolisib** in DMSO.

Materials

- **Dactolisib** powder (purity $\geq 98\%$)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Workflow for Dactolisib Stock Solution Preparation



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Caption: Workflow for preparing **Dactolisib** stock solution.

Procedure

- Calculate the required mass of **Dactolisib**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 469.54 \text{ g/mol} \times 1000 \text{ mg/g} = 4.6954 \text{ mg}$
- Weighing **Dactolisib**:
 - Tare a clean, dry microcentrifuge tube or amber glass vial on a calibrated analytical balance.
 - Carefully weigh approximately 4.70 mg of **Dactolisib** powder into the tube. Record the exact weight.
- Adding DMSO:
 - Based on the actual weight of **Dactolisib**, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = (\text{Mass (mg)} / 469.54 \text{ mg/mmol}) / 10 \text{ mmol/L}$
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube containing the **Dactolisib** powder. It is crucial to use fresh, high-quality DMSO as moisture can reduce the solubility of **Dactolisib**.[\[1\]](#)[\[8\]](#)
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Gentle warming (e.g., in a 37°C water bath) can also aid in dissolution.[\[2\]](#)[\[6\]](#) Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.[\[1\]](#)[\[2\]](#)
 - Store the aliquots in tightly sealed tubes at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1-2 years).[\[1\]](#)[\[2\]](#)

Stability and Storage Recommendations

Proper storage is vital to maintain the integrity and activity of the **Dactolisib** stock solution.

Storage Condition	Duration	Reference
-20°C	Up to 1 year	[2]
-80°C	Up to 2 years	[2]

Note: It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[1]
[2] Thaw aliquots at room temperature and use them immediately. Discard any unused portion of the thawed aliquot.

Safety Precautions

Dactolisib is a potent bioactive compound. Standard laboratory safety practices should be followed when handling this chemical.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with skin or eyes, wash immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

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